

Essential Safety and Handling Guide for Clozapine N-oxide (CNO)

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Compound of Interest

Compound Name: *clozapine N-oxide*

Cat. No.: *B606728*






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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Clozapine N-oxide** (CNO). Adherence to these protocols is essential for ensuring laboratory safety and experimental integrity.

Hazard Identification and Classification

Clozapine N-oxide is a chemical that requires careful handling due to its potential health effects. It is classified as toxic if swallowed and can cause significant irritation to the skin, eyes, and respiratory system.^{[1][2]}

Table 1: GHS Hazard Classification for **Clozapine N-oxide**

Hazard Pictogram	Signal Word	Hazard Statement	GHS Classification	Reference
	Danger	H301: Toxic if swallowed.	Acute Toxicity - Oral 3	
	Danger	H315: Causes skin irritation.	Skin Irritation 2	
	Danger	H319: Causes serious eye irritation.	Eye Irritation 2A	
	Danger	H335: May cause respiratory irritation.	Specific Target Organ Toxicity - Single Exposure 3	
	Danger	H336: May cause drowsiness or dizziness.	Specific Target Organ Toxicity - Single Exposure 3	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure when handling CNO. The level of PPE required depends on the specific task being performed.

Table 2: Recommended PPE for Handling **Clozapine N-oxide**

Task	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Protective Clothing
Handling Solid CNO (Weighing, Aliquoting)	Chemical fume hood	Impermeable, chemical-resistant gloves (Nitrile gloves recommended)	Safety glasses with side shields or safety goggles	Required when dusts are generated. Use a NIOSH-certified respirator for dusts.	Laboratory coat
Handling CNO Solutions	Well-ventilated area	Impermeable, chemical-resistant gloves (Nitrile gloves recommended)	Safety glasses or goggles	Not generally required if handled in a well-ventilated area.	Laboratory coat

Operational Plan: Safe Handling and Experimental Protocols

Strict adherence to safe handling procedures is crucial to minimize risk.

Protocol 1: Weighing and Preparing a CNO Stock Solution

- **Preparation:** Before starting, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Assemble all necessary materials, including the CNO container, spatulas, weigh boats, solvent, and appropriate glassware.
- **Don PPE:** Put on all required PPE as specified in Table 2 for handling solid CNO, including a lab coat, nitrile gloves, and eye protection.
- **Weighing:** Perform all manipulations of solid CNO within a certified chemical fume hood to prevent inhalation of dust particles. Use a dedicated spatula to transfer the CNO powder to a

tared weigh boat.

- **Dissolving:** CNO freebase is soluble in DMSO up to 100 mM. Add the appropriate volume of DMSO to the vessel containing the weighed CNO. Vortex thoroughly until the CNO is completely dissolved. For an organic solvent-free option, the dihydrochloride salt form of CNO can be dissolved in aqueous buffers like saline.
- **Labeling and Storage:** Clearly label the container with the chemical name, concentration, solvent, date, and hazard pictograms. Store the stock solution according to the guidelines in Section 4.
- **Decontamination:** Wipe down the spatula, weigh boat, and work surface inside the fume hood with an appropriate solvent. Dispose of all contaminated disposable materials as hazardous waste.
- **Doff PPE:** Remove gloves and wash hands thoroughly with soap and water after handling.

General Hygiene Measures

- Avoid all contact with skin, eyes, and clothing.
- Wash hands thoroughly before breaks and immediately after handling the product.
- Do not eat, drink, or smoke in areas where CNO is handled or stored.
- Immediately remove all soiled and contaminated clothing.

Storage and Disposal Plan

Storage

- **Solid CNO:** Keep the container tightly sealed and store in a dry, well-ventilated place. For long-term stability (≥ 4 years), store at -20°C . Store locked up or in an area accessible only to authorized personnel.
- **DMSO Solutions:** Stock solutions in DMSO can be stored at -20°C for short periods, though freshly prepared solutions are recommended.

- **Aqueous Solutions:** It is not recommended to store aqueous solutions for more than one day due to potential precipitation.

Waste Disposal

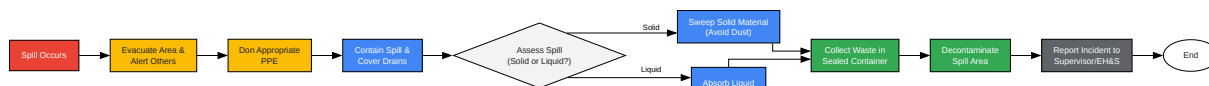
- All CNO waste, including contaminated consumables (e.g., pipette tips, tubes, gloves), must be disposed of as hazardous chemical waste.
- Place waste in a clearly labeled, sealed container.
- Arrange for pickup and disposal through your institution's Environmental Health & Safety (EH&S) department.
- Do not allow CNO to enter sewers or surface and ground water systems.

Emergency Procedures: Spill and Exposure Response

Immediate and correct response to a spill or exposure is critical.

Spill Response

- **Evacuate:** Alert others in the area and evacuate personnel to a safe location.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Cover drains to prevent entry into the sewer system.
- **Absorb & Collect:** For a solid spill, carefully sweep up the material, avoiding dust generation. For a liquid spill, cover with a suitable absorbent material.
- **Clean:** Pick up and transfer the material into a properly labeled, sealed container for hazardous waste disposal. Clean the affected area thoroughly.
- **Report:** Report the incident to your laboratory supervisor and EH&S department.



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Caption: Workflow for responding to a **Clozapine N-oxide** spill.

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth and give at most two glasses of water to drink.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with copious amounts of soap and water.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and consult a doctor.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a physician if you feel unwell.
- General Advice: In all cases of exposure, show the Safety Data Sheet (SDS) to the doctor in attendance.

Quantitative Data Summary

Table 3: Physical, Chemical, and Solubility Data for **Clozapine N-oxide**

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₉ ClN ₄ O	
Molecular Weight	342.8 g/mol	
Appearance	Crystalline solid	
Purity	≥98%	
Solubility in DMSO	Approx. 2 mg/mL; up to 100 mM	
Solubility in PBS (pH 7.2)	Approx. 1 mg/mL	
Storage (Solid)	≥4 years at -20°C	
Stability in Aqueous Solution	Unpredictable; precipitation can occur. Do not store for more than one day.	
Stability in DMSO Solution	Stable for short periods at -20°C.	

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References

- 1. stemcell.com [stemcell.com]
- 2. ehs.ucr.edu [ehs.ucr.edu]
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